

# Methoxyacetic Acid: A Technical Guide to Safety, Handling, and Disposal

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methoxyacetic Acid

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This in-depth technical guide provides comprehensive safety, handling, and disposal information for **methoxyacetic acid** (MAA), a corrosive and reprotoxic chemical compound. The following sections detail the substance's properties, associated hazards, recommended procedures for safe use, and protocols for waste management, tailored for a laboratory and drug development environment.

## Chemical and Physical Properties

**Methoxyacetic acid** is a colorless, viscous liquid with a pungent odor.<sup>[1]</sup> It is crucial to understand its physical and chemical properties to ensure safe handling and storage.

Property	Value	Source
Molecular Formula	C <sub>3</sub> H <sub>6</sub> O <sub>3</sub>	[2]
Molecular Weight	90.08 g/mol	[1][2]
CAS Number	625-45-6	[2]
Appearance	Clear, colorless to slightly yellow, viscous liquid	[1][2]
Odor	Pungent	[1]
Boiling Point	202-204 °C (396-399 °F) at 760 mmHg	[1][2]
Melting Point	7-9 °C (45-48 °F)	[1]
Flash Point	121 °C (249.8 °F)	[2]
Autoignition Temperature	300 °C (572 °F)	[2]
Density	1.1740 - 1.177 g/cm <sup>3</sup>	[2][3]
Vapor Pressure	0.05 mmHg at 25 °C; 1.8 mbar at 20 °C	[1][2]
Solubility	Soluble in water, ethanol, and diethyl ether	[1][2]
pKa	3.57	[1]

## Toxicological Data

**Methoxyacetic acid** is classified as harmful if swallowed and is known to be a reproductive toxin.[4][5] It is a metabolite of ethylene glycol monomethyl ether and can inhibit mitochondrial function.[6]

Toxicity Data	Value	Species	Route	Source
LD <sub>50</sub> (Acute Oral)	500 mg/kg (ATE)	---	Oral	[5]
LDLo (Oral)	2 g/kg	Rat	Oral	[2]
NOAEL (Maternal and Developmental Toxicity)	2.5 mg/kg bw/day	---	---	[7]

Note on Experimental Protocols: The detailed methodologies for the toxicological studies cited above are not fully available in the provided safety data sheets. For comprehensive experimental protocols, consulting the original research papers or toxicology databases is recommended. A generalized workflow for a toxicity assessment is provided in the diagrams section.

## Safety and Handling

Due to its hazardous nature, strict safety protocols must be followed when handling **methoxyacetic acid**. It is corrosive and can cause severe skin burns and eye damage.[2][4] It may also cause respiratory irritation.[8] Furthermore, it is suspected of damaging fertility or the unborn child.[1][2][5]

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **methoxyacetic acid**:

PPE	Specification	Source
Eye Protection	Chemical splash goggles or a full-face respirator.	<a href="#">[2]</a> <a href="#">[3]</a>
Hand Protection	Appropriate protective gloves.	<a href="#">[2]</a> <a href="#">[9]</a>
Skin and Body Protection	Appropriate protective clothing to prevent skin exposure, such as coveralls and disposable sleeves.	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[9]</a>
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced.	<a href="#">[2]</a> <a href="#">[3]</a>

## Engineering Controls

Facilities where **methoxyacetic acid** is stored or used should be equipped with an eyewash station and a safety shower.[\[2\]](#)[\[10\]](#) Adequate ventilation should be in place to keep airborne concentrations low.[\[2\]](#)[\[10\]](#)

## Handling Procedures

- Wash hands thoroughly after handling.[\[2\]](#)[\[9\]](#)
- Use in a well-ventilated area.[\[2\]](#)[\[9\]](#)
- Avoid contact with eyes, skin, and clothing.[\[9\]](#)
- Keep containers tightly closed when not in use.[\[2\]](#)[\[9\]](#)
- Do not eat, drink, or smoke when using this product.[\[8\]](#)
- Obtain special instructions before use and do not handle until all safety precautions have been read and understood.[\[8\]](#)

## First Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First Aid Procedure	Source
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing.	[2][4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.	[2]
Ingestion	Do NOT induce vomiting. If the victim is conscious, give a cupful of water. Never give anything by mouth to an unconscious person.	[2][9]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen.	[2]

## Fire and Explosion Hazards

**Methoxyacetic acid** is combustible.[3][8] Vapors are heavier than air and may spread along floors, forming explosive mixtures with air upon intense heating.[8]

## Extinguishing Media

- Suitable: Water, foam, carbon dioxide (CO<sub>2</sub>), and dry powder.[8][11]

- Unsuitable: No limitations on extinguishing agents are given for this substance.[8]

## Fire-Fighting Procedures

- Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear. [2][9]
- Prevent fire extinguishing water from contaminating surface water or the groundwater system.[8]

## Accidental Release Measures

In the event of a spill, the following procedures should be followed:

- Personal Precautions: Do not breathe vapors or aerosols. Avoid substance contact. Ensure adequate ventilation and evacuate the danger area.[8]
- Environmental Precautions: Do not let the product enter drains.[8]
- Containment and Cleaning: Cover drains. Collect, bind, and pump off spills. Absorb with inert material (e.g., vermiculite, sand, or earth) and place in a suitable container for disposal.[2]

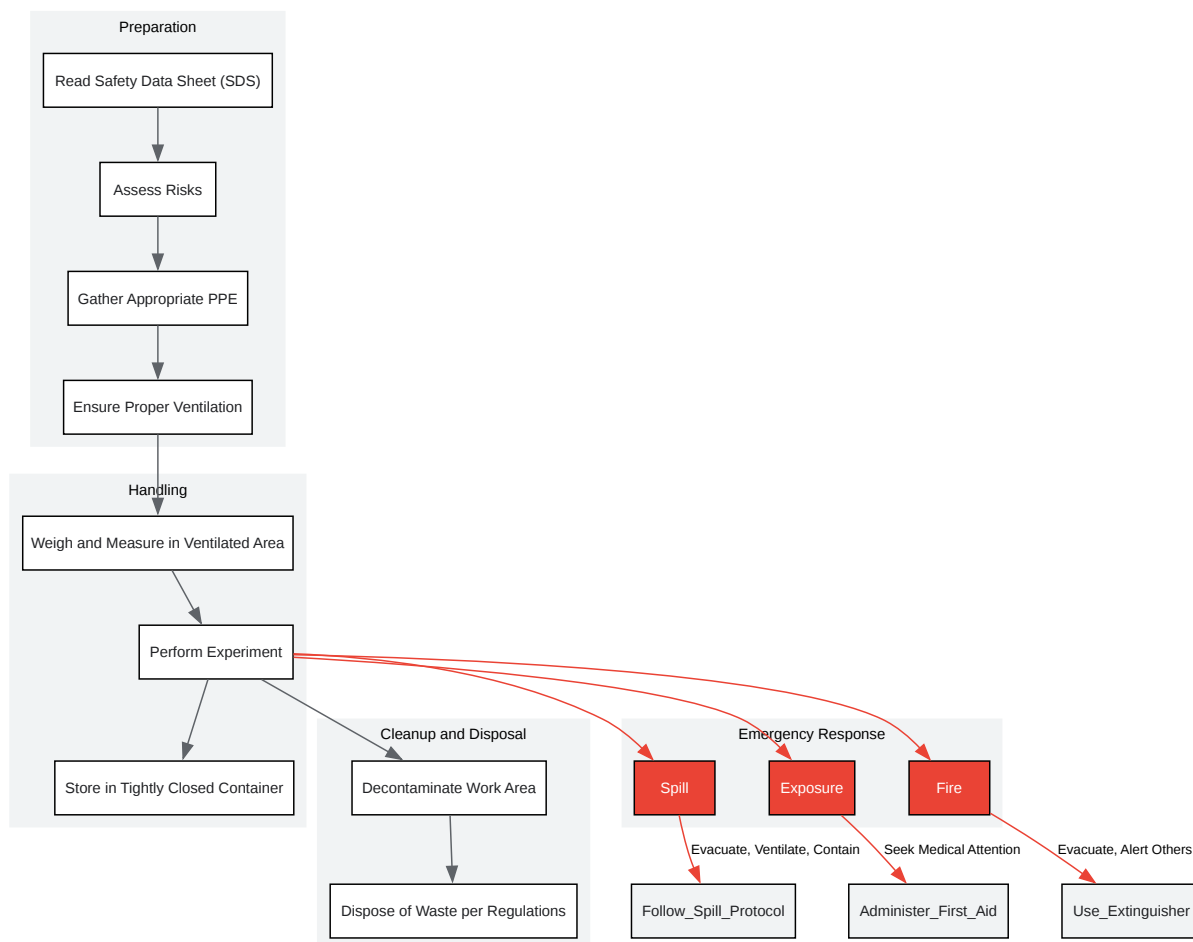
## Disposal Guidelines

Waste material must be disposed of in accordance with national and local regulations.[8]

- Leave chemicals in their original containers. Do not mix with other waste.[8]
- Handle uncleaned containers as you would the product itself.[8]
- Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[2] Consultation with state and local hazardous waste regulations is necessary to ensure complete and accurate classification.[2]

## Visualized Workflows and Pathways

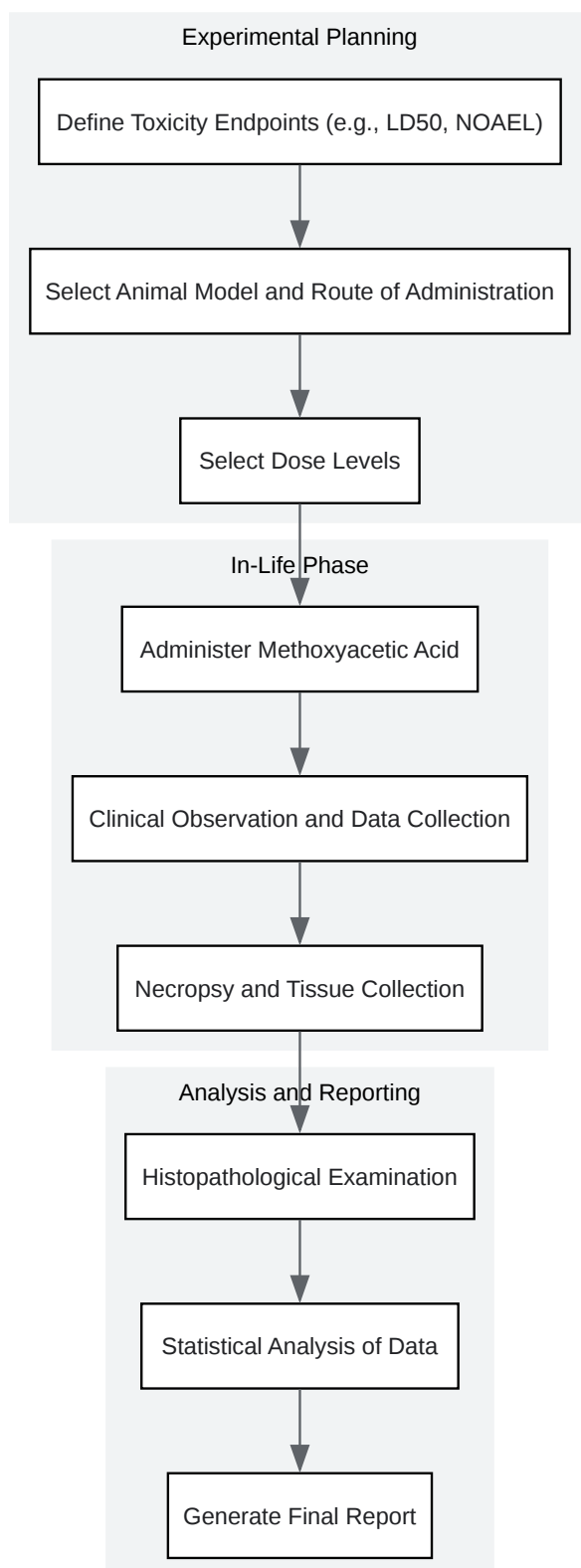
### Methoxyacetic Acid Safety and Handling Workflow



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Caption: Workflow for the safe handling of **methoxyacetic acid**.

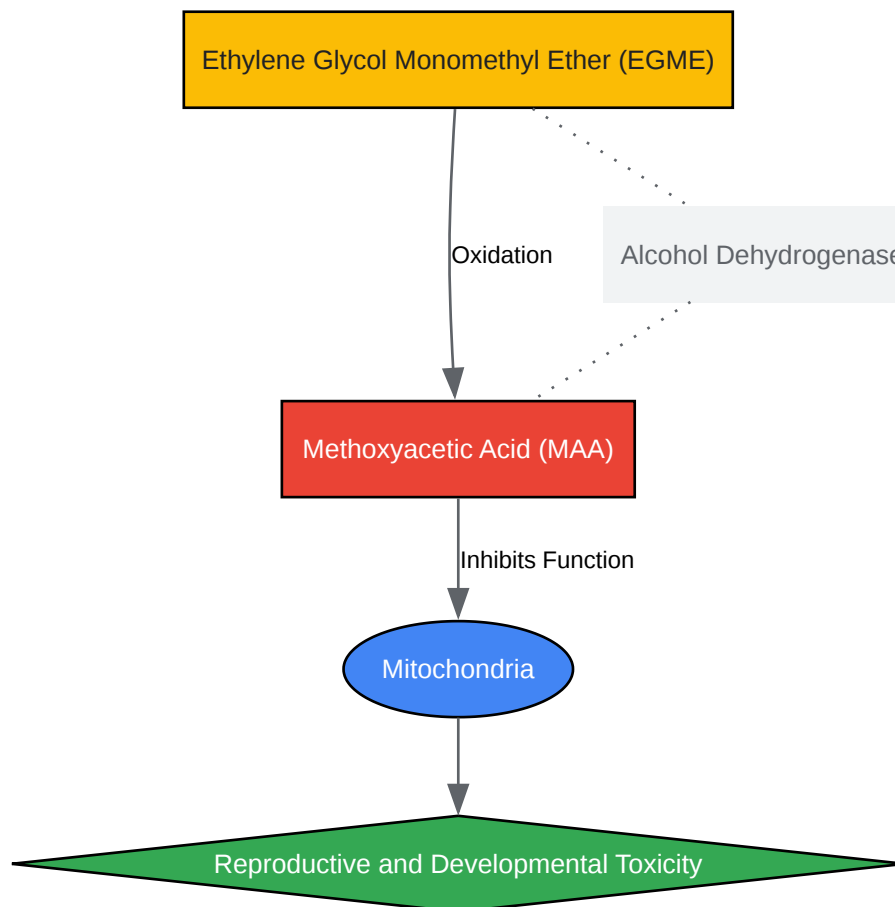
## Generalized Toxicity Assessment Workflow



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Caption: A generalized workflow for a toxicity assessment study.

## Methoxyacetic Acid Metabolic Pathway and Toxicity



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Caption: Metabolic activation of EGME to MAA and its toxic effect.

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Address: 3281 E Guasti Rd

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